

(Z)-10-Pentadecenoic Acid: Cellular Signaling & Immunometabolic Modulation

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Compound of Interest

Compound Name: (Z)-Pentadecenoic acid

CAS No.: 29255-62-7

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Technical Guide for Drug Development & Lipidomics

Executive Summary

(Z)-10-pentadecenoic acid (cis-10-pentadecenoic acid; C15:1n-5) is a bioactive odd-chain fatty acid found in trace amounts in mammalian tissues, specific microbial metabolites, and dietary sources (e.g., Sperata aor, certain fungi).[1][2] While odd-chain fatty acids (OCFAs) were historically dismissed as inert biomarkers of dairy intake, recent lipidomic profiling has stratified them into distinct signaling agents.[1]

The critical distinction of (Z)-10-pentadecenoic acid lies in its immunomodulatory potential. Unlike C15:0, which acts as a dual PPAR

agonist to stabilize mitochondrial function, C15:1n-5 has been identified as a specific inhibitor of IDO1 activity.[1] By impeding the conversion of tryptophan to kynurenine, this lipid acts as a checkpoint regulator, potentially reversing immunosuppressive tumor microenvironments (TME) and mitigating neurotoxic kynurenine accumulation.[1]

Biochemistry & Origin

Structural Identity[1]

- IUPAC Name: (Z)-pentadec-10-enoic acid[3]

- Lipid Number: C15:1n-5

- Molecular Formula:

[4][5]

- Key Feature: The double bond is located at the

position (10 carbons from the carboxyl end) or the

-5 position (5 carbons from the methyl end). This structural geometry distinguishes it from the more common

desaturation products of mammalian SCD1.

Biosynthetic Pathways

While mammalian de novo lipogenesis primarily yields even-chain fatty acids, C15:1n-5 accumulates via two primary vectors:[1]

- Dietary Absorption & Microbial Metabolism:
 - Significant concentrations are found in specific aquatic species (e.g., *Sperata aor*) and fungal metabolites (*Yarrowia lipolytica* engineered pathways).[1]
 - Gut microbiota generate OCFAs from dietary fiber (propionate pathway), which can be further desaturated or elongated.[1]

- Peroxisomal

-Oxidation (Putative):

- The

-5 position suggests C15:1n-5 may be a chain-shortened metabolite of longer

-5 MUFAs, such as (Z)-12-heptadecenoic acid (C17:1n-5).

- Unlike

desaturase (SCD1) products, the

unsaturation implies an origin either from specific microbial desaturases or partial

-oxidation of longer chain dietary fatty acids.

Core Signaling Mechanism: IDO1 Inhibition[6][7][8]

The primary signaling node for (Z)-10-pentadecenoic acid is the Indoleamine 2,3-dioxygenase 1 (IDO1) enzyme. IDO1 is the rate-limiting enzyme in the catabolism of the essential amino acid Tryptophan (Trp) into Kynurenine (Kyn).[6][7][8]

The Mechanism of Action

In inflammatory states (e.g., IFN-

stimulation), IDO1 is upregulated.[1] This depletes local Tryptophan and increases Kynurenine.

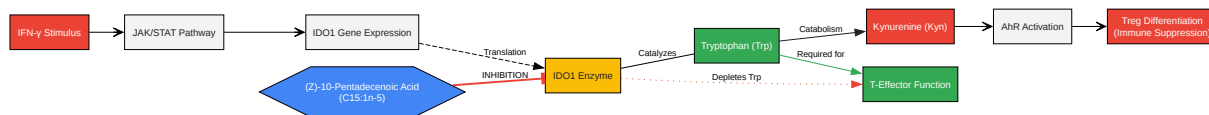
- Tryptophan Depletion: Activates the GCN2 stress response kinase, inhibiting T-effector cell proliferation.[1]
- Kynurenine Accumulation: Binds to the Aryl Hydrocarbon Receptor (AhR), driving the differentiation of naïve T cells into immunosuppressive regulatory T cells (Tregs).

(Z)-10-pentadecenoic acid acts as a negative regulator of this pathway. Experimental data indicates that treatment with C15:1n-5 significantly inhibits IFN-

-induced Kynurenine production in human monocytic cells (THP-1).

Pathway Visualization

The following diagram illustrates the intervention of C15:1n-5 in the IDO1-Kynurenine axis.



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Figure 1: Mechanism of Immunomodulation.[1] (Z)-10-pentadecenoic acid inhibits IDO1 activity, preventing Tryptophan depletion and Kynurenine-mediated immune suppression.[1]

Experimental Methodologies

To validate the signaling effects of (Z)-10-pentadecenoic acid, researchers must employ rigorous analytical and cellular protocols.[1] The following workflows ensure reproducibility and specificity.

Analytical Detection (GC-MS)

Separating C15:1 isomers (e.g., cis-10 vs. cis-9) requires high-polarity capillary columns.

Parameter	Specification	Rationale
Column	100m Biscyanopropyl Polysiloxane (e.g., CP-Sil 88 or SP-2560)	Essential for separating geometric and positional isomers of MUFAs.
Carrier Gas	Helium (20 cm/sec)	Optimal linear velocity for resolution.
Temp Program	140°C (5 min) 4°C/min 240°C	Slow ramp maximizes separation of C15 isomers.
Standard	Methyl (Z)-10-pentadecenoate	Authentic standard required for retention time locking.

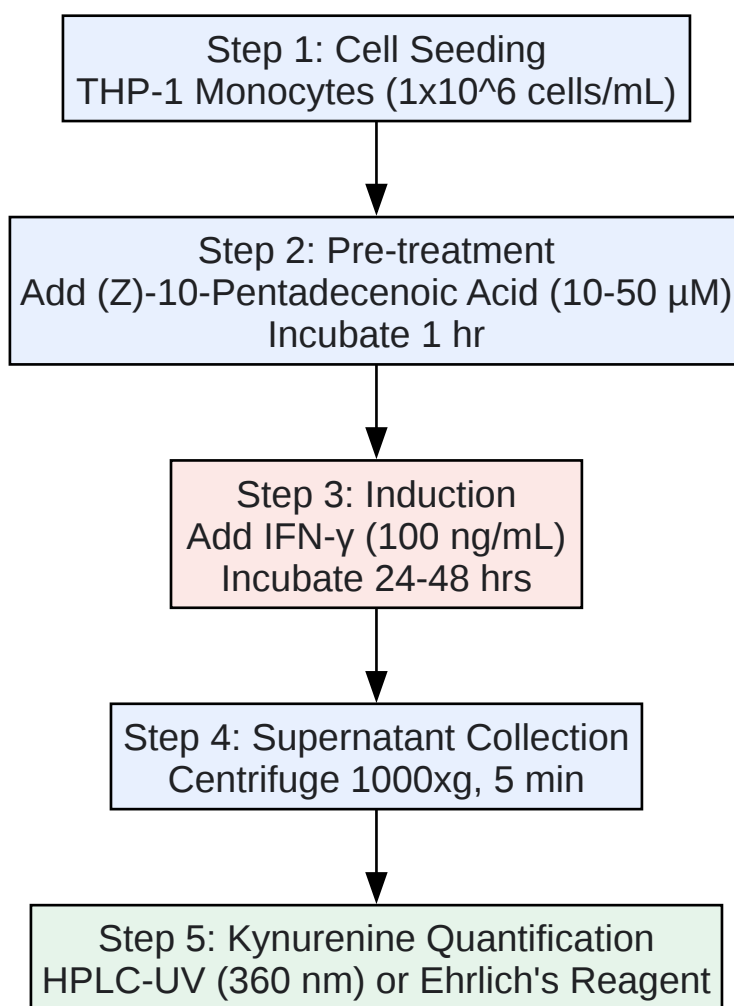
Cellular IDO1 Inhibition Assay

This protocol validates the functional impact of C15:1n-5 on the kynurenine pathway.

Reagents:

- THP-1 Human Monocytes.
- Recombinant Human IFN-
.
- (Z)-10-Pentadecenoic Acid (Ethanol solution).[\[5\]](#)
- L-Tryptophan (supplemented media).

Workflow Visualization:



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Figure 2: Workflow for validating IDO1 inhibition in vitro. Critical control: Vehicle (Ethanol) only.

Data Interpretation:

- Positive Control: IFN-
treated cells (High Kynurenine).
- Negative Control: Unstimulated cells (Low Kynurenine).
- Experimental: IFN-
+ C15:1n-5. Success Criteria: A statistically significant, dose-dependent reduction in Kynurenine concentration compared to the Positive Control.

Therapeutic Implications

The identification of (Z)-10-pentadecenoic acid as an IDO1 inhibitor opens specific therapeutic avenues, distinct from the metabolic applications of C15:0.[1]

Cancer Immunotherapy

IDO1 is a classic immune checkpoint.[1] Tumors overexpress IDO1 to create a "cold" immune environment.

- Potential: C15:1n-5 could serve as an adjuvant nutrient or lead structure for small-molecule inhibitors to restore T-cell surveillance.
- Advantage: As a fatty acid, it may have superior membrane permeability compared to synthetic small molecules, potentially accessing intracellular IDO1 pools more effectively.[1]

Neuroprotection

The "Kynurenine Theory of Depression" and neurodegeneration posits that excess Kynurenine (and its metabolite Quinolinic Acid) is neurotoxic.

- Potential: Dietary supplementation or pharmacological delivery of C15:1n-5 could limit neuroinflammation by dampening the IDO1 pathway in microglia.

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